

Essential Safety and Logistical Information for Handling ARN272

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest | | |
|----------------------|----------|-----------|
| Compound Name: | ARN272 | |
| Cat. No.: | B1667604 | Get Quote |

Disclaimer: As of November 2025, a specific Safety Data Sheet (SDS) for **ARN272** (CAS 488793-85-7) with quantitative occupational exposure limits is not publicly available. The following guidance is based on best practices for handling potent, novel small molecule inhibitors in a laboratory setting. All personnel must consult their institution's Environmental Health and Safety (EHS) guidelines and the manufacturer's supplied information before handling this compound. **ARN272** is intended for research use only and is not for personal consumption.

I. Immediate Safety and Handling Precautions

ARN272 is a FAAH-like anandamide transporter (FLAT) inhibitor and should be handled with care as a potent, biologically active compound. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Personal Protective Equipment (PPE): Standard laboratory PPE is mandatory when handling **ARN272** in solid or solution form. This includes, but is not limited to:

- Eye Protection: Safety goggles or a face shield.
- Body Protection: A fully buttoned lab coat.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).

Engineering Controls:



- All handling of ARN272 powder, including weighing and preparation of stock solutions, must be conducted in a certified chemical fume hood to prevent inhalation of airborne particles.
- For procedures with a higher risk of aerosol generation, a glove box or an isolator is recommended.

General Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the chemical fume hood is functioning properly.
- Weighing: Carefully weigh the required amount of ARN272 powder on a tared weigh boat inside the chemical fume hood.
- Solution Preparation: Prepare stock solutions by dissolving the powder in a suitable solvent, such as DMSO, within the fume hood.
- Use in Experiments: When using ARN272 in experiments, maintain the use of appropriate PPE.
- Decontamination: After handling, thoroughly decontaminate all surfaces, equipment, and glassware that have come into contact with ARN272 using an appropriate solvent (e.g., 70% ethanol), followed by a soap and water wash.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

II. Quantitative Data Summary

The following table summarizes the available quantitative information for **ARN272**. It is important to note the absence of occupational exposure limits, which necessitates a conservative approach to handling.



| Parameter | Value | Source |
|------------------------|---|------------------------------------|
| Chemical Name | 4-[[4-(4-Hydroxyphenyl)-1- phthalazinyl]amino]-N- phenylbenzamide | Tocris Bioscience, DC Chemicals |
| CAS Number | 488793-85-7 | Tocris Bioscience, DC Chemicals |
| Molecular Weight | 432.47 g/mol | DC Chemicals |
| Purity | >98% | Tocris Bioscience, DC Chemicals |
| Physical Form | Powder | RayBiotech |
| IC50 (FLAT inhibition) | 1.8 μΜ | Tocris Bioscience, DC Chemicals |
| Storage (Powder) | -20°C for up to 2 years | DC Chemicals |
| Storage (in DMSO) | -80°C for up to 6 months; -20°C for up to 2 weeks | DC Chemicals |

III. Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO:

- Calculate the required mass: For 1 mL of a 10 mM stock solution, the required mass of ARN272 is:
 - \circ Mass (g) = 10 mmol/L * 1 mL * (1 L / 1000 mL) * 432.47 g/mol = 0.0043247 g = 4.32 mg
- Weighing: Inside a chemical fume hood, carefully weigh approximately 4.32 mg of ARN272 powder into a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the ARN272 powder.
- Mixing: Vortex the solution until the powder is completely dissolved. Gentle warming in a water bath may be necessary to aid dissolution.



 Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles and store at -80°C.

IV. Disposal Plan

All waste materials contaminated with **ARN272** must be treated as hazardous chemical waste and disposed of in accordance with institutional and local regulations.

Solid Waste:

- Collect all solid waste contaminated with ARN272, including gloves, weigh boats, pipette tips, and paper towels, in a designated, clearly labeled hazardous solid waste container.
- Do not mix with non-hazardous waste.

Liquid Waste:

- Collect all liquid waste containing ARN272, including unused stock solutions, working solutions, and the first rinse of contaminated glassware, in a designated, leak-proof, and clearly labeled hazardous liquid waste container.
- The container should be compatible with the solvents used (e.g., a container for flammable organic waste if DMSO is the solvent).

Empty Containers:

- The first rinse of an "empty" container that held ARN272 must be collected and disposed of as hazardous liquid waste.
- After the initial rinse, the container can be washed with soap and water. Once clean, deface or remove the original label and dispose of it according to your institution's guidelines for non-hazardous waste.

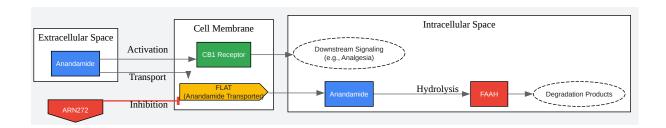
Waste Pickup:

Follow your institution's specific procedures for requesting a hazardous waste pickup.



V. Mandatory Visualization

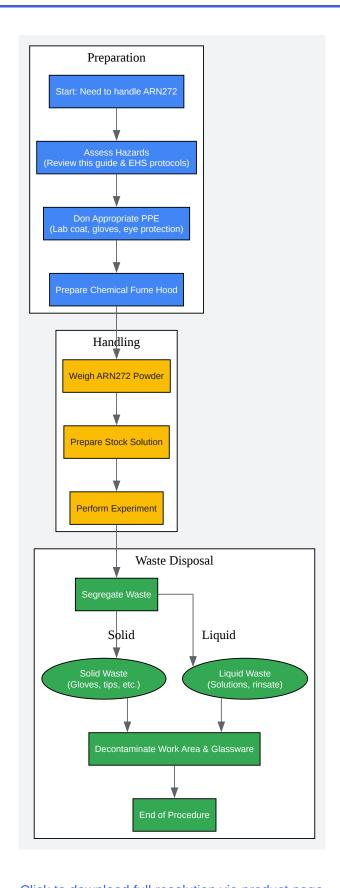
The following diagrams illustrate the proposed signaling pathway of **ARN272** and a logical workflow for its safe handling and disposal.



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Caption: **ARN272** inhibits the FLAT-mediated transport of anandamide into the cell, increasing its extracellular concentration and subsequent activation of the CB1 receptor.





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Caption: A logical workflow for the safe handling and disposal of **ARN272**, from preparation to waste management.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com